

Physical and chemical properties of 5-Nitrosalicylic acid (pKa, melting point, etc.).

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Compound of Interest

Compound Name: 5-Nitrosalicylic acid

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An In-Depth Technical Guide to the Physical and Chemical Properties of **5-Nitrosalicylic Acid**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical compounds is paramount for successful research and development. This guide provides a comprehensive overview of the core physical and chemical characteristics of **5-Nitrosalicylic acid** (CAS No: 96-97-9), a key intermediate in various organic syntheses, including pharmaceuticals, agrochemicals, and dyestuffs.^{[1][2]}

Core Physicochemical Data

The quantitative properties of **5-Nitrosalicylic acid** are summarized in the table below, providing a consolidated reference for laboratory and development applications.

Property	Value	Source(s)
IUPAC Name	2-hydroxy-5-nitrobenzoic acid	[3][4]
Synonyms	Anilotic acid, 5-Nitro-2-hydroxybenzoic acid	[5][6]
Molecular Formula	C7H5NO5	[5][6][7]
Molecular Weight	183.12 g/mol	[5][6][7]
Appearance	Yellow crystalline solid/powder	[6][7][8]
Melting Point	228-237 °C	[1][4][5][6][7][8][9][10]
pKa	2.12 (at 25 °C)	[5][10]
Density	1.61 - 1.65 g/cm ³	[1][6][7]
Water Solubility	Slightly soluble; 1 g in 1475 mL (approx. 0.68 g/L)	[1][6][8][9][10]
Solubility	Soluble in ethanol, methanol, and acetone.[7][11]	
Boiling Point	316.77 °C (rough estimate)	[5][9][10]
Vapor Pressure	~0 Pa at 25 °C	[5][10]

Detailed Experimental Protocols

The accurate determination of physicochemical properties is fundamental. Below are detailed methodologies for key experimental procedures cited in the literature for **5-Nitrosalicylic acid** and analogous compounds.

Melting Point Determination (Capillary Method)

- **Sample Preparation:** A small amount of dry, crystalline **5-Nitrosalicylic acid** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which is equipped with a calibrated thermometer or a digital temperature sensor.

- **Heating:** The sample is heated at a controlled rate. Initially, a rapid heating rate can be used to approach the expected melting point.
- **Observation:** As the temperature nears the literature value (228-237 °C), the heating rate is reduced to 1-2 °C per minute to allow for thermal equilibrium.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the onset of melting, and the temperature at which the entire solid phase has transitioned to liquid is the final melting point. The melting range is reported.

pKa Determination (Potentiometric Titration)

- **Solution Preparation:** A standard solution of **5-Nitrosalicylic acid** is prepared in a suitable solvent, typically a water-ethanol mixture, due to its limited aqueous solubility.^[12] A standardized solution of a strong base (e.g., NaOH) is also prepared.
- **Titration Setup:** A known volume of the **5-Nitrosalicylic acid** solution is placed in a beaker with a calibrated pH electrode and a magnetic stirrer.
- **Titration Process:** The strong base is added in small, precise increments from a burette. After each addition, the solution is allowed to equilibrate, and the pH is recorded.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The equivalence point is determined from the inflection point of the curve. The pKa is the pH at which half of the acid has been neutralized (the half-equivalence point).

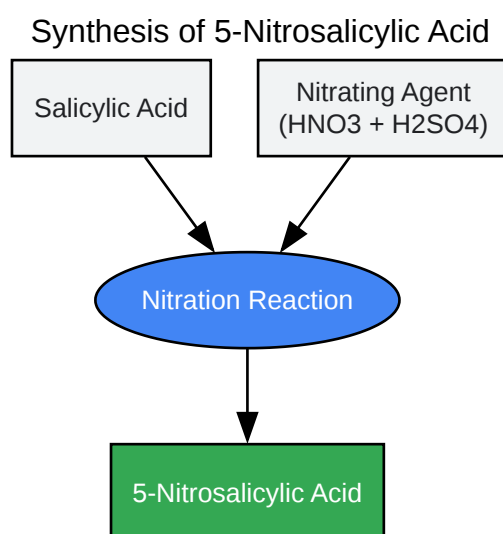
Solubility Determination (Shake-Flask Method)

- **System Preparation:** An excess amount of solid **5-Nitrosalicylic acid** is added to a known volume of the solvent (e.g., water, ethanol, acetone) in a sealed flask.
- **Equilibration:** The flask is agitated in a constant temperature bath for a prolonged period (e.g., 24-72 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- **Sample Collection and Analysis:** After equilibration, the suspension is allowed to settle. A sample of the supernatant is carefully withdrawn, filtered to remove any solid particles, and then diluted.

- Quantification: The concentration of **5-Nitrosalicylic acid** in the diluted sample is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV-Vis detection. The solubility is then calculated from the measured concentration.

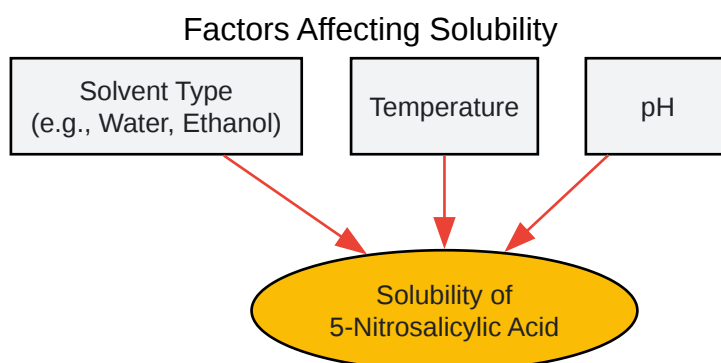
Visualizations: Workflows and Relationships

The following diagrams, generated using the DOT language, illustrate key processes and concepts related to **5-Nitrosalicylic acid**.



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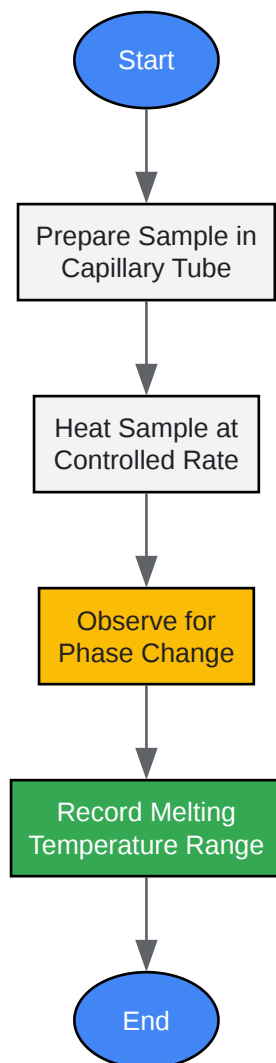
Caption: Simplified synthesis pathway for **5-Nitrosalicylic acid**.



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Caption: Key factors influencing the solubility of **5-Nitrosalicylic acid**.

Melting Point Determination Workflow



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Caption: Experimental workflow for melting point determination.

Applications and Significance

5-Nitrosalicylic acid is a crucial building block in organic synthesis.[13]

- **Pharmaceutical Intermediate:** It is a key precursor in the synthesis of mesalazine (5-aminosalicylic acid), an anti-inflammatory drug used to treat inflammatory bowel disease.[14]

- **Dye and Pigment Synthesis:** The chromophoric properties imparted by the nitro-salicylic moiety make it a valuable intermediate in the production of various dyes and pigments.[13]
- **Analytical Chemistry:** It is used as a reagent in various chemical analyses.
- **Chelating Agent:** The presence of both a carboxylic acid and a hydroxyl group allows it to act as a chelating agent for various metal ions.[12]

Safety and Handling

5-Nitrosalicylic acid is known to cause skin and serious eye irritation. Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling this compound. It should be stored in a cool, dry, well-ventilated area away from incompatible substances such as strong bases.[1][2]

This technical guide provides a foundational understanding of the physical and chemical properties of **5-Nitrosalicylic acid**. The data and protocols presented herein are intended to support researchers and professionals in their work with this versatile chemical intermediate.

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References

1. 5-Nitrosalicylic acid, 98% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
2. Page loading... [wap.guidechem.com]
3. 5-Nitrosalicylic acid | C7H5NO5 | CID 7318 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. 5-Nitrosalicylic acid, 99% 250 g | Contact Us | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
5. 5-Nitrosalicylic acid - Protheragen [protheragen.ai]
6. 5-Nitrosalicylic Acid [drugfuture.com]

- 7. 5-Nitro Salicylic Acid BP EP USP CAS 96-97-9 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 8. 5-Nitrosalicylic acid | 96-97-9 [chemicalbook.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. 5-Nitrosalicylic Acid Manufacturer & Exporter from India - Sihauli Chemicals Private Limited [sihaulichemicals.com]
- 11. solubilityofthings.com [solubilityofthings.com]
- 12. 5-Nitrosalicylic Acid | High Purity Reagent | Supplier [benchchem.com]
- 13. nbinno.com [nbinno.com]
- 14. CN106083623A - A kind of preparation method of 5-aminosalicylic acid - Google Patents [patents.google.com]
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